

BMS-818251: A Technical Guide to its Anti-HIV-1 Spectrum of Activity

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Compound of Interest

Compound Name: BMS-818251

Cat. No.: B15562970

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Introduction

BMS-818251 is a next-generation, small-molecule inhibitor of Human Immunodeficiency Virus type 1 (HIV-1) entry.[1][2] It is an analog of fostemsavir and demonstrates significantly enhanced potency against a broad range of HIV-1 strains.[3][4] This technical guide provides a comprehensive overview of the antiviral spectrum of **BMS-818251**, focusing on its activity against HIV-1, its mechanism of action, and the experimental protocols used to characterize its efficacy. All available data indicates that the antiviral activity of **BMS-818251** has been exclusively evaluated against HIV-1.

Antiviral Spectrum of Activity

The antiviral activity of **BMS-818251** has been primarily characterized against various strains of HIV-1. It exhibits potent inhibitory effects across multiple clades of the virus.

Table 1: In Vitro Anti-HIV-1 Activity of BMS-818251

Virus Strain/Panel	Cell Line	Assay Type	Potency Metric (EC50/IC50)	Result	Reference
Laboratory-adapted HIV-1 strain NL4-3	Not Specified	Not Specified	EC50	0.019 nM	[1][2]
Cross-clade panel of 208 HIV-1 strains	Not Specified	Pseudotyped virus neutralization assay	Not Specified	>10-fold more potent than BMS-626529 (temsavir)	[1][4][5]
CRF01_AE strains	Not Specified	Not Specified	IC50	32–733 nM (compared to >5.8 µM for temsavir)	[6]
HIV+ donor-derived CD4+ T cells	Primary Cells	Ex vivo viral outgrowth assay	Not Specified	Superior viral suppression compared to temsavir	[2][3][4]

Mechanism of Action

BMS-818251 is an attachment inhibitor that targets the HIV-1 envelope glycoprotein gp120.[4] Its mechanism of action involves the following key steps:

- Binding to gp120: **BMS-818251** binds to a highly conserved pocket on the gp120 subunit of the viral envelope trimer.[7]
- Interaction with β 20- β 21 Hairpin: The molecule's enhanced potency is attributed to its interaction with gp120 residues within the conserved β 20- β 21 hairpin.[1]
- Inhibition of CD4 Binding: By binding to this site, **BMS-818251** prevents the initial attachment of the virus to the CD4 receptor on host T-cells.[7]

- Blockade of Viral Entry: This inhibition of attachment effectively blocks the subsequent conformational changes in the envelope glycoprotein that are necessary for viral fusion and entry into the host cell.[7]

Resistance to **BMS-818251** has been associated with mutations in the gp120 binding pocket, which reduce the binding affinity of the drug.[3][4]

Experimental Protocols

The following are detailed methodologies for the key experiments used to characterize the antiviral activity of **BMS-818251**.

Pseudotyped Virus Neutralization Assay

This assay is used to determine the concentration of an antiviral agent that is required to inhibit viral entry by 50% (EC50 or IC50).

- Generation of Pseudotyped Virus:
 - HEK293T cells are co-transfected with a plasmid encoding the HIV-1 envelope glycoprotein (Env) of interest and a plasmid encoding an Env-deficient HIV-1 backbone that contains a reporter gene (e.g., luciferase).
 - The cells produce viral particles "pseudotyped" with the desired Env protein.
 - The supernatant containing these pseudoviruses is harvested, filtered, and stored.
- Neutralization Assay:
 - Serial dilutions of **BMS-818251** are prepared in a 96-well plate.
 - A standardized amount of the pseudotyped virus is added to each well containing the diluted compound and incubated to allow for binding.
 - Target cells (e.g., TZM-bl cells, which express CD4, CCR5, and CXCR4 and contain a luciferase reporter gene under the control of the HIV-1 promoter) are then added to the wells.

- The plates are incubated to allow for viral entry and reporter gene expression.
- Data Analysis:
 - After the incubation period, a luciferase substrate is added to the cells.
 - The luminescence, which is proportional to the level of viral infection, is measured using a luminometer.
 - The percentage of neutralization is calculated for each drug concentration relative to control wells with no inhibitor.
 - The EC50 value is determined by plotting the percentage of neutralization against the drug concentration and fitting the data to a dose-response curve.

Ex Vivo Viral Outgrowth Assay

This assay assesses the ability of an antiviral compound to suppress viral replication in a more physiologically relevant setting using patient-derived cells.

- Isolation of Patient Cells:
 - Peripheral blood mononuclear cells (PBMCs) are isolated from HIV-infected individuals.
 - CD4+ T-cells are purified from the PBMCs.
- Viral Outgrowth Culture:
 - The purified CD4+ T-cells are cultured in the presence of activating agents (e.g., phytohemagglutinin) to stimulate the production of virus from latently infected cells.
 - The activated cells are cultured with serial dilutions of **BMS-818251**.
 - To facilitate viral spread and detection, the patient's cells are co-cultured with uninfected donor PBMCs or a susceptible cell line.
- Quantification of Viral Replication:
 - The culture supernatant is collected at various time points.

- The amount of viral replication is quantified by measuring the level of HIV-1 p24 antigen or HIV-1 RNA in the supernatant using ELISA or RT-qPCR, respectively.
- Data Analysis:
 - The concentration of **BMS-818251** that results in a significant reduction in viral outgrowth compared to the no-drug control is determined.

HIV-1 gp120 Binding Assay

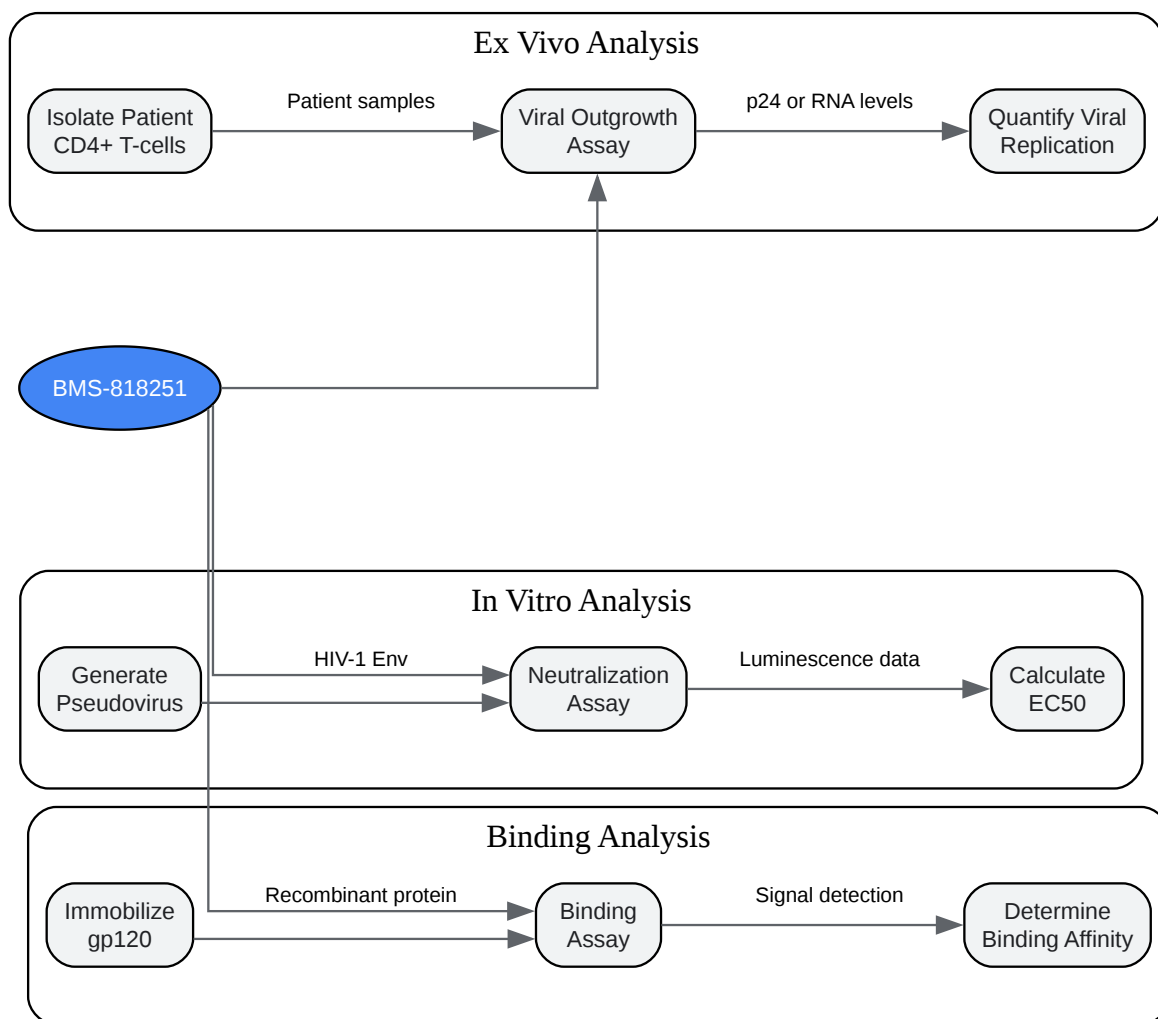
This assay directly measures the interaction between **BMS-818251** and its target, the gp120 protein.

- Assay Setup:
 - Recombinant HIV-1 gp120 protein is immobilized on the surface of a 96-well plate.
 - The plate is washed to remove any unbound protein.
 - A blocking buffer is added to prevent non-specific binding.
- Binding Reaction:
 - Serial dilutions of **BMS-818251** are added to the wells and incubated to allow for binding to the immobilized gp120.
 - The wells are washed to remove any unbound compound.
- Detection and Quantification:
 - A detection method is used to quantify the amount of bound **BMS-818251**. This can be achieved using various techniques, such as a labeled antibody that recognizes the compound or a competition assay with a labeled ligand that also binds to gp120.
 - The signal generated is proportional to the amount of **BMS-818251** bound to gp120.
- Data Analysis:

- The binding affinity (e.g., K_d) can be calculated by plotting the binding signal against the concentration of **BMS-818251**.

Visualizations

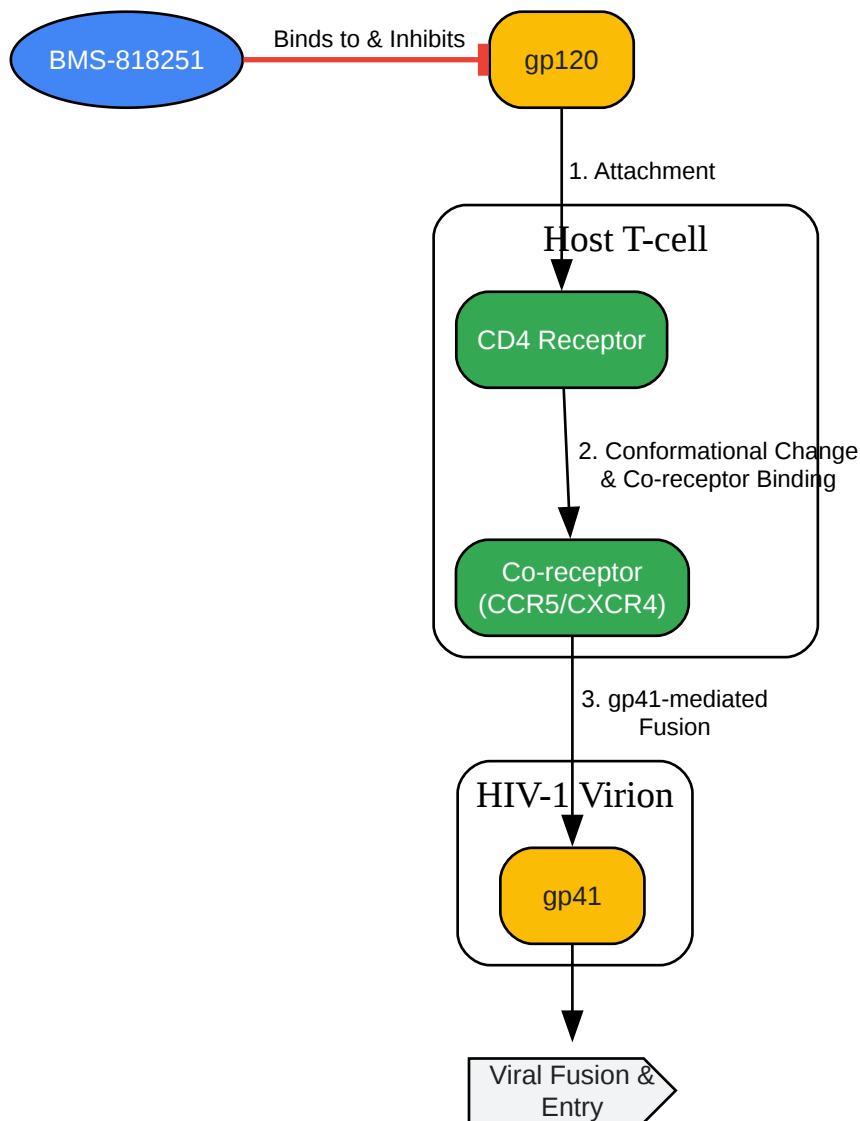
Experimental Workflow



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Caption: Workflow for assessing the antiviral activity of **BMS-818251**.

Signaling Pathway of Inhibition



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Caption: Mechanism of action for **BMS-818251** in inhibiting HIV-1 entry.

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References

- [1. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [2. journals.asm.org](https://journals.asm.org) [journals.asm.org]
- [3. media.tghn.org](https://media.tghn.org) [media.tghn.org]
- [4. Fostemsavir analog BMS-818251 has enhanced viral neutralization potency and similar escape mutation profile - PMC](https://pubmed.ncbi.nlm.nih.gov/36888881/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36888881/)]
- [5. BMS-818251 | HIV-1 inhibitor | Probechem Biochemicals](https://www.probechem.com) [[probechem.com](https://www.probechem.com)]
- [6. protocols.io](https://www.protocols.io) [[protocols.io](https://www.protocols.io)]
- [7. Rapid Quantification of the Latent Reservoir for HIV-1 Using a Viral Outgrowth Assay | PLOS Pathogens](https://doi.org/10.1371/journal.ppat.1005711) [[journals.plos.org](https://doi.org/10.1371/journal.ppat.1005711)]
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